Application Note & Protocol: (2S,3R)-Brassinazole in DMSO

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Compound of Interest

Compound Name:	*(2S,3R)-Brassinazole*
Cat. No.:	*B8228604*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and application of **(2S,3R)-Brassinazole** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Introduction

(2S,3R)-Brassinazole (Brz) is a potent and selective triazole-type inhibitor of brassinosteroid (BR) biosynthesis.[1][2][3] Brassinosteroids are a class of phytohormones crucial for a wide range of plant growth and developmental processes, including stem elongation, cell division, and photomorphogenesis.[2][3] Brassinazole exerts its effect by inhibiting P450 cytochromes involved in the BR biosynthesis pathway. This inhibition leads to phenotypes in plants, such as dwarfism and altered leaf morphology, that are characteristic of BR-deficient mutants. These effects can typically be reversed by the exogenous application of brassinolide, the most active brassinosteroid. Due to its specific mode of action, Brassinazole is a valuable chemical tool for studying brassinosteroid signaling and function in plants.

This protocol outlines the standardized procedure for dissolving Brassinazole in DMSO to create stable, high-concentration stock solutions suitable for various research applications.

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Quantitative Data: Solubility in DMSO

(2S,3R)-Brassinazole exhibits high solubility in fresh, anhydrous DMSO. It is critical to use fresh DMSO, as moisture can reduce the compound's solubility. The following table summarizes the concentrations achievable when preparing stock solutions.

Molar Concentration	Volume of DMSO to Dissolve 1 mg of Brassinazole
20 mM	0.1525 mL
25 mM	0.1220 mL
30 mM	0.1017 mL
40 mM	0.0763 mL
50 mM	0.0610 mL
Max Solubility	~201.33 mM (66 mg/mL)

Data compiled from multiple sources. The molecular weight of Brassinazole is 327.81 g/mol .

Experimental Protocol: Preparation of a 2 mM Stock Solution

This protocol provides a method for preparing a 2 mM stock solution of Brassinazole in DMSO, a common concentration for laboratory use.

3.1 Materials

- **(2S,3R)-Brassinazole** powder (CAS No. 224047-41-0)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)

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- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

3.2 Procedure

- Preparation: Work in a clean, sterile environment, such as a laminar flow hood or biosafety cabinet, especially if the solution will be used in cell culture.
- Weighing: Carefully weigh the desired amount of Brassinazole powder. For example, to prepare 1 mL of a 2 mM stock solution, weigh out 0.656 mg of Brassinazole (Calculation: 2 mmol/L * 1 L/1000 mL * 327.81 g/mol * 1000 mg/g * 1 mL = 0.656 mg).
- Dissolution:
  - Transfer the weighed powder into a sterile microcentrifuge tube.
  - Add the calculated volume of sterile DMSO. For 0.656 mg of powder to make a 2 mM solution, add 1 mL of DMSO.
  - Cap the tube securely.
- Mixing: Vortex the solution gently until the Brassinazole powder is completely dissolved. The resulting solution should be clear and free of any precipitate.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

3.3 Preparation of Working Solutions For applications such as plant seedling assays, the DMSO stock solution is diluted into the growth medium.

- Example: To prepare a growth medium with a final Brassinazole concentration of 1 µM, add 0.5 µL of the 2 mM stock solution for every 1 mL of medium.

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- Important Note: When adding the Brassinazole-DMSO stock to aqueous media, add it dropwise while mixing to prevent precipitation. For plant tissue culture, allow autoclaved media to cool to 55-65°C before adding the stock solution to avoid heat degradation.

3.4 Storage and Stability Proper storage is crucial to maintain the activity of the Brassinazole stock solution.

- Short-term storage: Store at -20°C for up to 1 month.
- Long-term storage: For periods longer than a month, store at -80°C for up to 6 months.
- General Guideline: Always aliquot the stock solution to avoid repeated freeze-thaw cycles.

Visualized Workflows and Pathways

4.1 Experimental Workflow Diagram The following diagram illustrates the general workflow from stock solution preparation to its application in a plant sensitivity assay.

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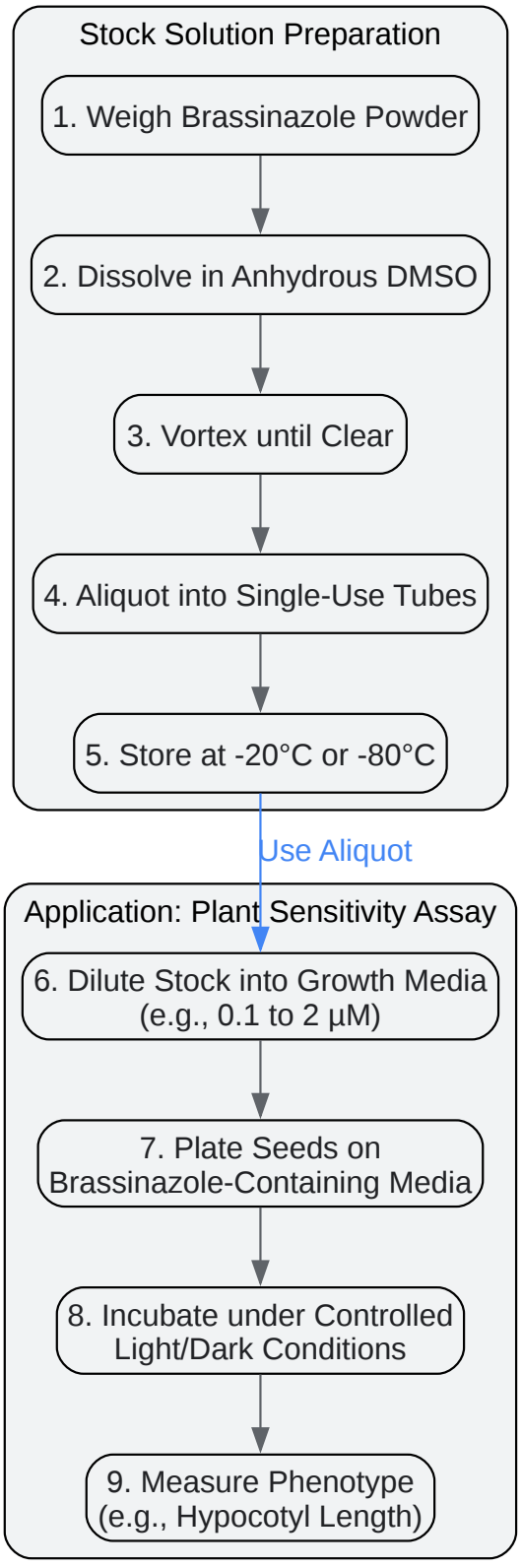

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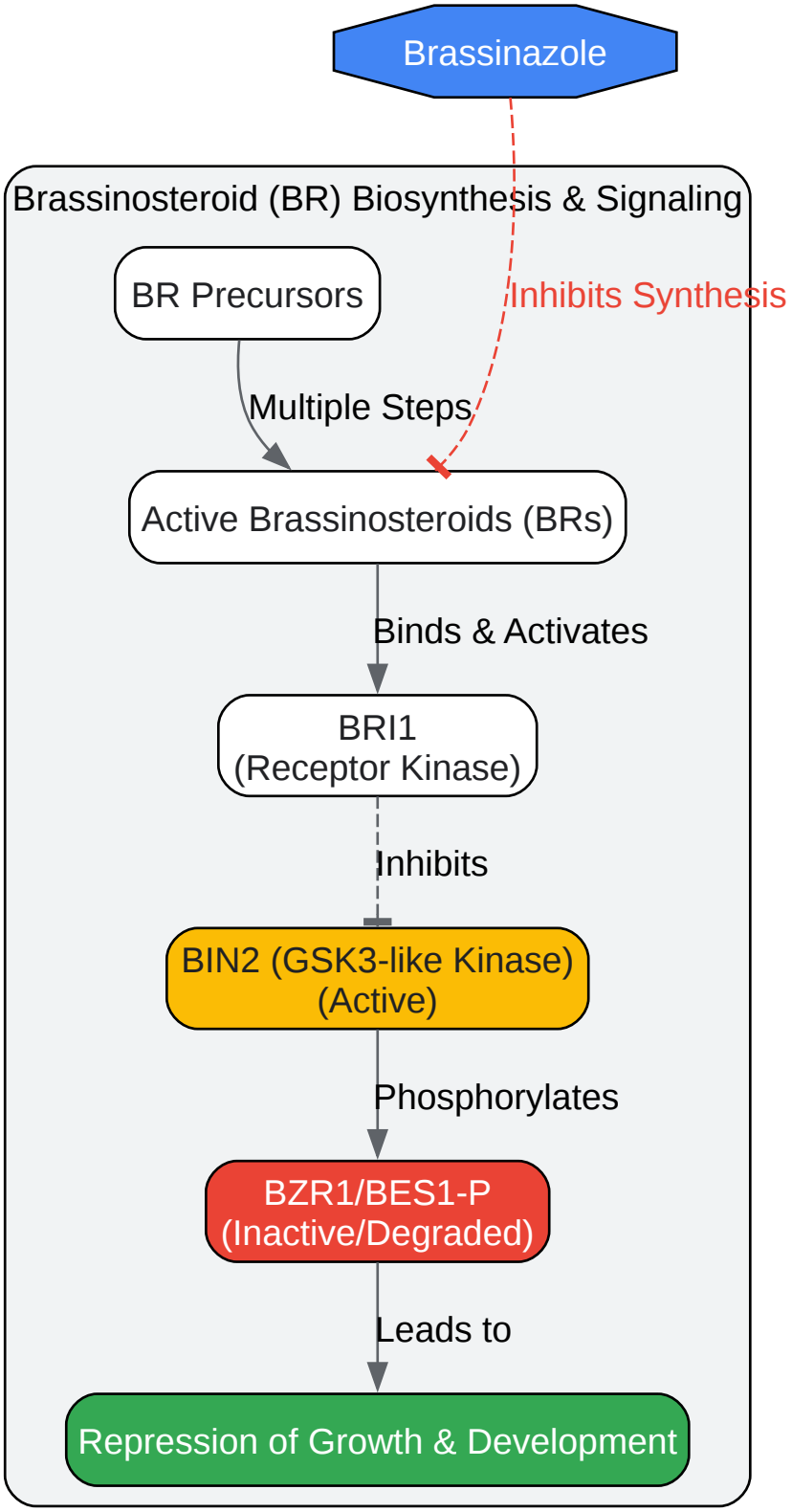

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